

# Cassiaside B CAS number and chemical identifiers

Author: BenchChem Technical Support Team. Date: December 2025



## Cassiaside B: A Technical Guide for Researchers

An In-depth Examination of the Naphthopyrone Glycoside: Chemical Identity, Biological Activity, and Methodologies

#### **Abstract**

Cassiaside B is a naturally occurring naphthopyrone glycoside first identified in Cassia pudibunda. This technical guide provides a comprehensive overview of Cassiaside B, including its chemical identifiers, physicochemical properties, and known biological activities. Notably, Cassiaside B has demonstrated antimicrobial properties. This document also outlines detailed experimental protocols for the isolation and characterization of similar compounds, and discusses potential mechanisms of action and signaling pathways based on related molecules. This guide is intended for researchers, scientists, and professionals in drug development interested in the therapeutic potential of Cassiaside B.

### **Chemical Identity and Properties**

**Cassiaside B** is classified as a naphthopyrone, a class of organic compounds characterized by a naphthalene ring system fused to a pyrone ring. Its glycosidic nature indicates the attachment of one or more sugar moieties to the core structure.



#### **Chemical Identifiers**

A comprehensive list of chemical identifiers for **Cassiaside B** is provided in Table 1, facilitating its unambiguous identification in chemical databases and scientific literature.



Identifier	Value	Source
CAS Number	119170-51-3	INVALID-LINK {:target="_blank"}[1], INVALID-LINK {:target="_blank"}[2], INVALID-LINK {:target="_blank"}[3], INVALID-LINK {:target="_blank"}[4]
PubChem CID	14189965	INVALID-LINK {:target="_blank"}[5][6]
Molecular Formula	C26H30O14	INVALID-LINK {:target="_blank"}[5][6]
IUPAC Name	6-[6-[[3,4-dihydroxy-4- (hydroxymethyl)oxolan-2- yl]oxymethyl]-3,4,5- trihydroxyoxan-2-yl]oxy-5- hydroxy-8-methoxy-2- methylbenzo[g]chromen-4-one	INVALID-LINK {:target="_blank"}[5]
InChI	InChI=1S/C26H30O14/c1-10-3-13(28)18-14(38-10)5-11-4-12(35-2)6-15(17(11)20(18)30)39-24-22(32)21(31)19(29)16(40-24)7-36-25-23(33)26(34,8-27)9-37-25/h3-6,16,19,21-25,27,29-34H,7-9H2,1-2H3	INVALID-LINK {:target="_blank"}[5]
InChlKey	NIVCJAYDAMQSJO- UHFFFAOYSA-N	INVALID-LINK {:target="_blank"}[5]



Canonical SMILES	CC1=CC(=O)C2=C(O1)C=C3 C(=C2O)C(=CC(=C3)OC)O[C @H]4INVALID-LINK CO[C@H]5INVALID-LINK (CO)O)O)O)O)O">C@@HO	INVALID-LINK {:target="_blank"}[5]
------------------	---	---------------------------------------

### **Physicochemical Properties**

The key physicochemical properties of Cassiaside B are summarized in Table 2.

Property	Value	Source
Molecular Weight	566.5 g/mol	INVALID-LINK {:target="_blank"}[5][6]
XLogP3-AA	-1.9	INVALID-LINK {:target="_blank"}[5]
Hydrogen Bond Donor Count	9	INVALID-LINK {:target="_blank"}[5]
Hydrogen Bond Acceptor Count	14	INVALID-LINK {:target="_blank"}[5]
Rotatable Bond Count	8	INVALID-LINK {:target="_blank"}[5]
Exact Mass	566.163556 g/mol	INVALID-LINK {:target="_blank"}[5]
Monoisotopic Mass	566.163556 g/mol	INVALID-LINK {:target="_blank"}[5]
Topological Polar Surface Area	224 Ų	INVALID-LINK {:target="_blank"}[5]
Heavy Atom Count	40	INVALID-LINK {:target="_blank"}[5]

### **Biological Activity and Potential Signaling Pathways**



#### **Antimicrobial Activity**

Cassiaside B has been reported to possess potent antimicrobial activity.[2] Specifically, it has demonstrated inhibitory effects against Acinetobacter sp. with a Minimum Inhibitory Concentration (MIC) of 10  $\mu$ g/mL. The initial discovery of Cassiaside B from the methanolic extract of Cassia pudibunda roots also highlighted the antimicrobial properties of some of the isolated compounds.[1]

#### **Potential Mechanisms of Action and Signaling Pathways**

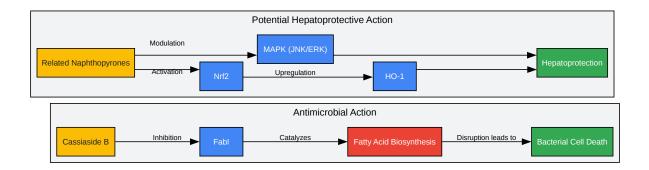
While the specific signaling pathways modulated by **Cassiaside B** have not been elucidated, studies on structurally related naphthopyrone glycosides from Cassia species provide insights into potential mechanisms of action.

Other naphthopyrone glycosides have been shown to exert hepatoprotective effects by activating the Nrf2-mediated heme oxygenase-1 (HO-1) signaling pathway and modulating the JNK/ERK/MAPK signaling cascade. Furthermore, some naphthopyrones exhibit antibacterial activity through the inhibition of bacterial enoyl-acyl carrier protein reductase (Fabl), a key enzyme in fatty acid synthesis. It is plausible that **Cassiaside B** may share similar mechanisms of action due to its structural similarity to these compounds.

Additionally, various glycosides isolated from Cassia species have demonstrated inhibitory activity against  $\alpha$ -glucosidase and protein tyrosine phosphatase 1B (PTP1B), suggesting potential applications in the management of diabetes.

Further research is required to determine the precise molecular targets and signaling pathways affected by **Cassiaside B**.





Click to download full resolution via product page

Caption: Potential mechanisms of action for **Cassiaside B** based on related compounds.

#### **Experimental Protocols**

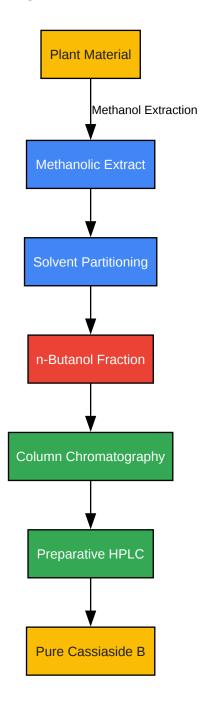
Detailed experimental protocols for the original isolation and antimicrobial testing of **Cassiaside B** are not readily available in the public domain. However, based on the methodologies reported for the isolation and evaluation of similar naphthopyrone glycosides from Cassia species, the following generalized protocols can be adapted.

## General Protocol for Isolation and Purification of Naphthopyrone Glycosides from Cassia Species

- Extraction: The dried and powdered plant material (e.g., roots, seeds) is extracted with methanol at room temperature. The solvent is then evaporated under reduced pressure to yield a crude methanolic extract.
- Fractionation: The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, chloroform, ethyl acetate, and n-butanol.
- Column Chromatography: The n-butanol fraction, which is typically rich in glycosides, is subjected to column chromatography on a silica gel or Sephadex LH-20 column.



- Elution: The column is eluted with a gradient of chloroform and methanol, or other suitable solvent systems.
- Further Purification: Fractions containing the compounds of interest are further purified by repeated column chromatography and preparative High-Performance Liquid Chromatography (HPLC) to yield the pure naphthopyrone glycosides.
- Structure Elucidation: The chemical structure of the isolated compounds is determined using spectroscopic techniques, including <sup>1</sup>H-NMR, <sup>13</sup>C-NMR, and mass spectrometry.





Click to download full resolution via product page

Caption: Generalized workflow for the isolation of **Cassiaside B**.

## General Protocol for Antimicrobial Susceptibility Testing (Broth Microdilution Method)

- Preparation of Inoculum: A suspension of the test microorganism is prepared in a suitable broth, and its turbidity is adjusted to match a 0.5 McFarland standard.
- Preparation of Microtiter Plates: The test compound (Cassiaside B) is serially diluted in a 96-well microtiter plate containing broth.
- Inoculation: Each well is inoculated with the standardized microbial suspension.
- Incubation: The plates are incubated under appropriate conditions (temperature and time) for the specific microorganism.
- Determination of MIC: The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

#### Conclusion

Cassiaside B is a naphthopyrone glycoside with established chemical identifiers and demonstrated antimicrobial activity. While specific data on its biological mechanisms are limited, research on related compounds suggests potential roles in modulating key signaling pathways relevant to antimicrobial and hepatoprotective effects. The generalized protocols provided in this guide offer a framework for the isolation and further investigation of Cassiaside B. Future studies are warranted to fully elucidate its therapeutic potential and mechanism of action.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



#### References

- 1. Fungal naphtho-γ-pyrones: Potent antibiotics for drug-resistant microbial pathogens -PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. New antihepatotoxic naphtho-pyrone glycosides from the seeds of Cassia tora PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A new naphthopyrone derivative from Cassia quinquangulata and structural revision of quinquangulin and its glycosides PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Anthraquinone and naphthopyrone glycosides from Cassia obtusifolia seeds mediate hepatoprotection via Nrf2-mediated HO-1 activation and MAPK modulation PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Naphthopyrone glucosides from the seeds of Cassia tora with inhibitory activity on advanced glycation end products (AGEs) formation PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cassiaside B CAS number and chemical identifiers].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580318#cassiaside-b-cas-number-and-chemical-identifiers]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





### BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com